

Storage and handling recommendations for 11-Cyanoundecanoic acid

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Compound of Interest

Compound Name: 11-Cyanoundecanoic acid

Cat. No.: B1618329

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Technical Support Center: 11-Cyanoundecanoic Acid

Welcome to the technical support guide for **11-Cyanoundecanoic acid**. This resource, designed for researchers, scientists, and drug development professionals, provides in-depth information on the storage, handling, and effective use of this bifunctional molecule. As Senior Application Scientists, we have structured this guide in a practical question-and-answer format to directly address challenges you may encounter in your research.

Section 1: General Information & Physicochemical Properties

This section covers the fundamental properties of **11-Cyanoundecanoic acid**, providing a crucial foundation for its use.

Q1: What is 11-Cyanoundecanoic acid?

A1: 11-Cyanoundecanoic acid (CAS No: 5810-18-4) is a unique linear-chain molecule featuring a carboxylic acid group (-COOH) at one end and a nitrile (cyano, -C≡N) group at the other.^[1] This bifunctional nature makes it a valuable building block in organic synthesis and materials science. The long 11-carbon aliphatic chain provides hydrophobicity and flexibility, while the terminal functional groups offer reactive sites for various chemical modifications. It is a key precursor in the synthesis of certain polyamides, like Nylon 12.^[2]

Q2: What are the key physical and chemical properties of **11-Cyanoundecanoic acid**?

A2: Understanding the physicochemical properties is essential for proper handling, storage, and experimental design. The key properties are summarized in the table below. The compound presents as a white, odorless powder under standard conditions.^[3] It has a relatively low melting point and exhibits poor thermal stability, which makes purification by distillation challenging and can lead to decomposition.^[2]

Property	Value	Source
IUPAC Name	11-cyanoundecanoic acid	PubChem ^[1]
CAS Number	5810-18-4	PubChem ^[1]
Molecular Formula	C ₁₂ H ₂₁ NO ₂	PubChem ^[1]
Molecular Weight	211.30 g/mol	PubChem ^[1]
Appearance	White powder/solid	Thermo Fisher ^[3]
Melting Point	56.7 °C (329.85 K)	ACS Publications ^[2]
Odor	Odorless	Thermo Fisher ^[3]

Section 2: Safe Storage & Handling

Proper storage and handling are paramount to ensure user safety and maintain the chemical integrity of the compound.

Q3: What are the recommended storage conditions for **11-Cyanoundecanoic acid**?

A3: To maintain its stability and purity, **11-Cyanoundecanoic acid** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[4] For long-term storage, particularly for high-purity grades used in sensitive applications, storing under an inert atmosphere, such as nitrogen or argon, is recommended.^{[4][5]} This prevents potential slow oxidation of the alkyl chain and hydrolysis of the nitrile group. Keep the compound away from incompatible materials like strong oxidizing agents, strong acids, and strong bases.^{[3][4]}

Q4: What personal protective equipment (PPE) is required when handling this compound?

A4: **11-Cyanoundecanoic acid** is classified as harmful if swallowed, inhaled, or in contact with skin; it also causes skin and respiratory irritation.[1] Therefore, a comprehensive suite of PPE is mandatory.

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield that conforms to OSHA's 29 CFR 1910.133 or European Standard EN166.[3][6]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[7] Always inspect gloves before use and use a proper glove removal technique.
- Respiratory Protection: All handling of the solid powder should be conducted in a chemical fume hood to avoid dust formation and inhalation. If a fume hood is not available, a NIOSH/MSHA or European Standard EN 149 approved respirator with a P2 particulate filter should be used.[6]
- Hygiene: Wash hands thoroughly after handling.[7] Apply preventive skin protection and change any contaminated clothing immediately.

Q5: What should I do in case of a small spill?

A5: In the event of a small spill, follow a systematic procedure to ensure safety and proper cleanup. First, ensure the area is well-ventilated and restrict access. Personal protective equipment must be worn. Avoid generating dust. Carefully sweep or scoop the solid material into a suitable, labeled container for disposal.[3] Clean the affected area thoroughly afterward.



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*Caption: Workflow for managing a small laboratory spill of **11-Cyanoundecanoic acid**.*

Section 3: Solution Preparation & Solubility

Dissolving **11-Cyanoundecanoic acid** correctly is the first step in many experimental workflows.

Q6: How do I dissolve **11-Cyanoundecanoic acid**? What are the best solvents?

A6: The solubility of **11-Cyanoundecanoic acid** is highly dependent on the solvent and temperature. Due to its long alkyl chain, it has limited solubility in water but shows good solubility in certain organic solvents.[\[2\]](#)[\[8\]](#)

- **Recommended Solvents:** For purification and recrystallization, cyclohexane and n-hexane are effective, as they can dissolve the acid while leaving behind tarry impurities.[\[2\]](#)[\[8\]](#) For experimental use, other organic solvents may be suitable depending on the reaction conditions.
- **Procedure:** To prepare a solution, add the solvent to the solid powder gradually while stirring. Gentle heating or sonication can aid dissolution, especially as solubility increases with temperature.[\[2\]](#)[\[8\]](#)
- **Aqueous Solutions:** The compound is poorly soluble in neutral water. To increase aqueous solubility, the carboxylic acid group can be deprotonated by adding a base (e.g., NaOH, KOH) to form the more soluble carboxylate salt. However, be aware that basic conditions can potentially lead to the hydrolysis of the nitrile group over time, especially with heating.

Q7: Is there quantitative data on the solubility of **11-Cyanoundecanoic acid**?

A7: Yes, a study published by the American Chemical Society provides detailed solubility data in several solvents as a function of temperature. The mole fraction solubility is significantly higher in non-polar organic solvents compared to water.

Temperature (K)	Solubility in Cyclohexane (Mole Fraction x_1)	Solubility in n-Hexane (Mole Fraction x_1)	Solubility in Water (Mole Fraction x_1)
293.15	0.00699	0.00318	0.0000021
303.15	0.01231	0.00572	0.0000025
313.15	0.02113	0.00998	0.0000032
323.15	0.03588	0.01701	0.0000041

Data sourced from the Journal of Industrial & Engineering Chemistry Research.

[\[8\]](#)

Section 4: Experimental Troubleshooting

This section addresses common problems encountered during experiments involving **11-Cyanoundecanoic acid**.

Q8: My compound is not dissolving completely in my chosen organic solvent. What can I do?

A8: If you are experiencing poor solubility, consider the following steps:

- **Increase Temperature:** As shown in the table above, solubility increases with temperature. Gently warm the solution while stirring. Be mindful of the compound's poor thermal stability and avoid excessive heat.[\[2\]](#)
- **Use Sonication:** A sonication bath can help break up solid aggregates and accelerate the dissolution process without requiring high temperatures.
- **Verify Solvent Purity:** Impurities in the solvent, particularly water, can significantly reduce the solubility of non-polar compounds. Ensure you are using a dry, high-purity solvent.
- **Change Solvent:** If the compound remains insoluble, you may need to switch to a different solvent system. Consider a more polar or non-polar solvent depending on your current

system and the requirements of your experiment.

Q9: I am observing unexpected side products in my reaction. What are the potential stability issues?

A9: The bifunctional nature of **11-Cyanoundecanoic acid** means that both the nitrile and carboxylic acid groups can participate in reactions.

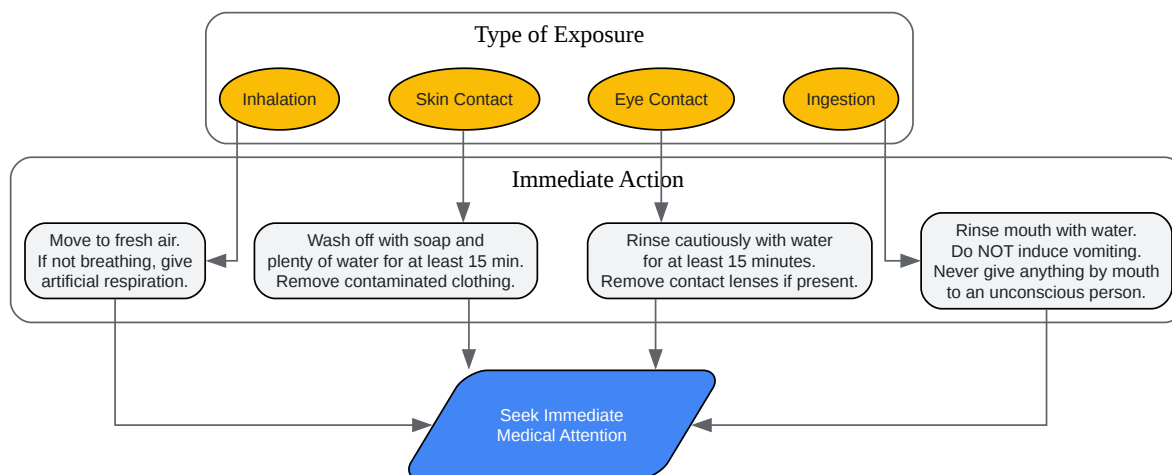
- **Nitrile Hydrolysis:** Under strong acidic or basic conditions, the nitrile group ($-C\equiv N$) can be hydrolyzed to a carboxamide ($-CONH_2$) and subsequently to a carboxylic acid ($-COOH$), resulting in the formation of a dicarboxylic acid. Avoid harsh pH conditions if the nitrile group needs to remain intact.
- **Carboxylic Acid Reactions:** The carboxylic acid group can undergo standard reactions (e.g., esterification, amide bond formation). Ensure your reaction conditions are selective for the functional group you intend to modify. Use protecting groups if necessary.
- **Thermal Decomposition:** As noted, the compound has poor thermal stability.^[2] Running reactions at elevated temperatures for extended periods can lead to decomposition and the formation of impurities. Monitor your reaction progress and use the lowest effective temperature.

Section 5: Safety & First Aid

Immediate and appropriate response to exposure is critical. This section provides clear first-aid guidance.

Q10: What are the first aid procedures for exposure to **11-Cyanoundecanoic acid**?

A10: Given its hazardous nature, immediate action is required in case of any exposure. The following diagram outlines the decision process for first aid. Always seek medical attention after any significant exposure and show the Safety Data Sheet (SDS) to the attending physician.



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